

# Biotin-PEG3-aldehyde chemical properties and specifications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Biotin-PEG3-aldehyde

Cat. No.: B12427551

[Get Quote](#)

## Biotin-PEG3-aldehyde: A Technical Guide for Researchers

For Immediate Release

This technical guide provides a comprehensive overview of the chemical properties, specifications, and applications of **Biotin-PEG3-aldehyde**, a key reagent for researchers, scientists, and drug development professionals. This document outlines its utility in bioconjugation, particularly in the labeling of biomolecules and the synthesis of antibody-drug conjugates (ADCs).

## Core Chemical Properties and Specifications

**Biotin-PEG3-aldehyde** is a versatile biotinylation reagent that features a terminal aldehyde group reactive towards primary amines, hydrazides, and aminooxy groups. The polyethylene glycol (PEG) spacer arm enhances solubility and reduces steric hindrance, making the biotin moiety readily accessible for interaction with avidin or streptavidin.

## Structural and Physical Characteristics

Property	Specification	Source(s)
Molecular Formula	C <sub>26</sub> H <sub>38</sub> N <sub>4</sub> O <sub>7</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	~550.67 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to off-white solid or viscous oil	
Purity	≥90-95%	
CAS Number	889443-90-7	

## Solubility and Storage

Property	Specification	Source(s)
Solubility	Soluble in water, DMSO, DMF, DCM, and acetonitrile	
Storage Conditions	Store at -20°C, desiccated	

## Experimental Protocols and Applications

**Biotin-PEG3-aldehyde** is primarily utilized for the covalent attachment of biotin to biomolecules, a process known as biotinylation. This enables the detection, purification, and immobilization of the target molecule.

### General Protocol for Biotinylation of Amine-Containing Molecules (e.g., Proteins)

This protocol outlines the fundamental steps for labeling proteins with **Biotin-PEG3-aldehyde** via reductive amination.

Materials:

- **Biotin-PEG3-aldehyde**
- Amine-containing protein (e.g., antibody)

- Reaction Buffer: Amine-free buffer, pH 5.0-6.5 (e.g., MES or HEPES buffer)
- Reducing agent (e.g., Sodium cyanoborohydride ( $\text{NaCNBH}_3$ ) or Sodium triacetoxyborohydride (STAB))
- Quenching solution (e.g., Tris or glycine buffer)
- Purification system (e.g., size-exclusion chromatography or dialysis)

#### Procedure:

- Protein Preparation: Dissolve the protein in the Reaction Buffer to a concentration of 2-10 mg/mL. Ensure the buffer is free of primary amines, which will compete with the labeling reaction.
- Reagent Preparation: Prepare a stock solution of **Biotin-PEG3-aldehyde** in an appropriate solvent (e.g., DMSO or DMF).
- Reaction: Add a 5- to 10-fold molar excess of **Biotin-PEG3-aldehyde** to the protein solution. The aldehyde group reacts with the primary amines on the protein to form an intermediate Schiff base.
- Reduction: Add a reducing agent (e.g., 20 mM  $\text{NaCNBH}_3$ ) to the reaction mixture. This reduces the Schiff base to form a stable secondary amine bond.
- Incubation: Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle agitation.
- Quenching: Stop the reaction by adding a quenching solution to consume any unreacted aldehyde.
- Purification: Remove excess, unreacted **Biotin-PEG3-aldehyde** and byproducts from the biotinylated protein using size-exclusion chromatography, dialysis, or spin filtration.

## Protocol for Cell Surface Protein Labeling

This protocol describes the biotinylation of proteins on the surface of living cells.

#### Materials:

- Adherent or suspension cells
- Ice-cold Phosphate-Buffered Saline (PBS), pH 7.4-8.0
- **Biotin-PEG3-aldehyde**
- Quenching Buffer (e.g., 100 mM glycine in PBS)

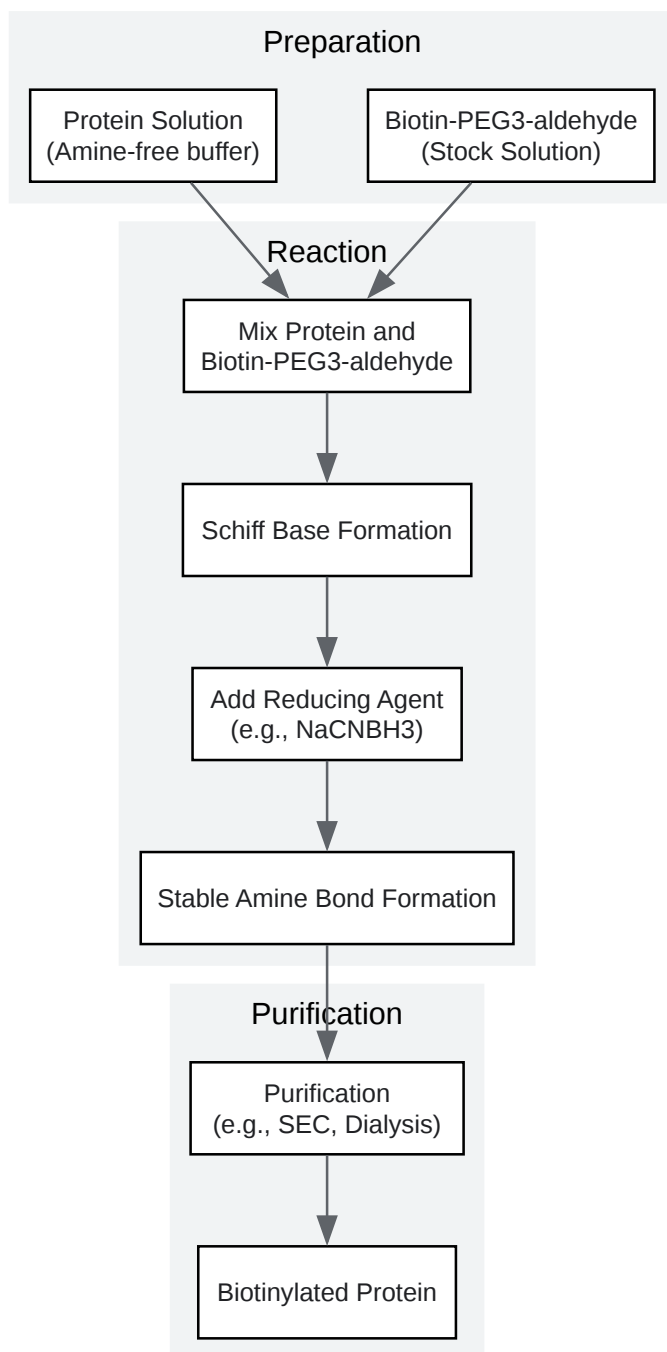
#### Procedure:

- Cell Preparation: Wash the cells three times with ice-cold PBS to remove any amine-containing culture medium.
- Labeling: Resuspend or cover the cells with a freshly prepared solution of **Biotin-PEG3-aldehyde** in ice-cold PBS (final concentration typically 1-5 mM).
- Incubation: Incubate the cells on ice for 30 minutes to prevent internalization of the biotin reagent.
- Quenching: Aspirate the labeling solution and wash the cells three times with ice-cold Quenching Buffer to stop the reaction and remove excess reagent.
- Downstream Processing: The biotin-labeled cells can now be lysed for subsequent analysis, such as affinity purification of the labeled proteins using streptavidin beads.

## Visualizing Workflows and Chemical Reactions

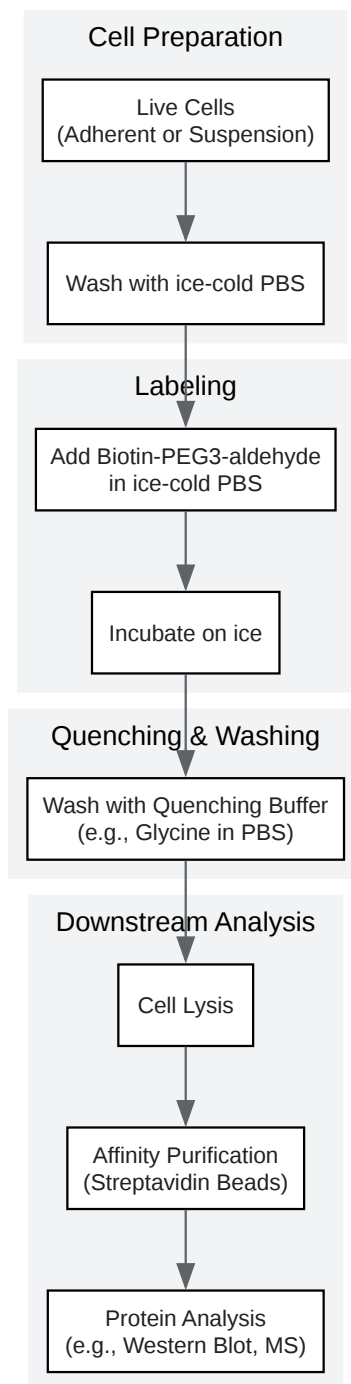
The following diagrams illustrate the key experimental workflows and chemical principles involved in the use of **Biotin-PEG3-aldehyde**.

## General Bioconjugation Workflow

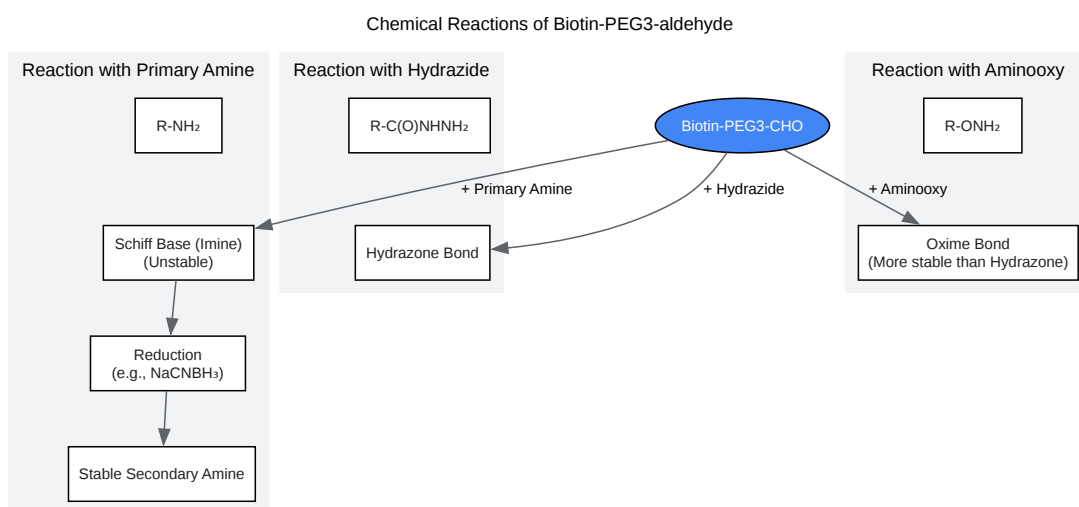
[Click to download full resolution via product page](#)

## General Bioconjugation Workflow

## Cell Surface Protein Labeling Workflow

[Click to download full resolution via product page](#)

## Cell Surface Protein Labeling Workflow



[Click to download full resolution via product page](#)

### Chemical Reactions of **Biotin-PEG3-aldehyde**

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Biotin PEG aldehyde [nanocs.net]
- 2. Biotin-PEG3-aldehyde - Creative Biolabs [creative-biolabs.com]

- 3. [apexbt.com](https://apexbt.com) [apexbt.com]
- 4. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Biotin-PEG3-aldehyde chemical properties and specifications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12427551#biotin-peg3-aldehyde-chemical-properties-and-specifications]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)